

L-Leucine-d2 solubility in different laboratory solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: L-Leucine-d2

Cat. No.: B1516447

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L-Leucine-d2 Solubility: A Technical Support Guide

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **L-Leucine-d2** in common laboratory solvents. Find answers to frequently asked questions and troubleshoot common issues encountered during your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **L-Leucine-d2** in common laboratory solvents?

A1: The physicochemical properties of **L-Leucine-d2** are nearly identical to its non-deuterated counterpart, L-Leucine. Therefore, the solubility data for L-Leucine serves as a reliable proxy for **L-Leucine-d2**.^[1] **L-Leucine-d2** is sparingly soluble in water and aqueous buffers, with its solubility being significantly influenced by pH and temperature.^{[1][2][3]} It is generally less soluble in non-polar organic solvents.^[2] For higher concentrations, Dimethyl Sulfoxide (DMSO) is often used to prepare stock solutions.^[1]

Data Presentation: **L-Leucine-d2** Solubility

Solvent	Temperature (°C)	Solubility	Notes
Water	20	~23.8 mg/mL	Solubility increases with temperature.[1][3]
Water	25	~24.26 mg/mL	Solubility is lowest at the isoelectric point (pI ≈ 6.0).[1][4]
Water	40	~26.3 mg/mL	Increased temperature can improve solubility.[1][2][3]
Water	50	~28.87 mg/mL	
1 M HCl	-	50 mg/mL	Soluble in dilute acidic solutions.[5]
Ethanol (95%)	-	Practically Insoluble	[6][7]
DMSO	-	Soluble	Often used for preparing stock solutions.[1]
Formic Acid	-	Freely Soluble	[6][7]

Q2: How does pH affect the solubility of **L-Leucine-d2**?

A2: The solubility of **L-Leucine-d2** in aqueous solutions is highly dependent on pH.[2] As an amino acid, it has both an acidic carboxylic group and a basic amino group. Solubility is at its minimum at the isoelectric point (pI), which is approximately 6.0.[1] In more acidic or basic solutions, the amino acid becomes charged, which enhances its interaction with water and increases its solubility.[1][2]

Q3: Can I heat the solution to increase the solubility of **L-Leucine-d2**?

A3: Yes, increasing the temperature can improve the solubility of **L-Leucine-d2** in water.[2][3] For instance, the solubility of L-Leucine in water nearly doubles when the temperature is raised

from 20°C to 60°C.[3] However, for sensitive experiments, it is crucial to ensure that heating will not degrade other components in your formulation.

Q4: How should I prepare and store **L-Leucine-d2** stock solutions?

A4: For aqueous solutions, it is recommended to sterilize by filtering through a 0.22 µm filter.[8] To ensure stability and prevent degradation from repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into single-use volumes.[9] For long-term storage, solutions are stable for up to 6 months at -80°C and for 1 month at -20°C.[8][9]

Troubleshooting Guide

Issue 1: **L-Leucine-d2** powder is not dissolving in an aqueous buffer.

This is a common challenge due to the hydrophobic nature of the leucine side chain.[1]

- Possible Cause 1: Concentration exceeds solubility limit.
 - Solution: Check the solubility table to confirm that your target concentration is achievable in the selected solvent and conditions.
- Possible Cause 2: The pH of the buffer is close to the isoelectric point (pI ≈ 6.0).
 - Solution: Adjust the pH of your buffer. Lowering the pH with a dilute acid (e.g., HCl) or raising it with a dilute base (e.g., NaOH) will increase solubility.[1][3]
- Possible Cause 3: Insufficient agitation or time.
 - Solution: Employ mechanical assistance to aid dissolution. Sonication in a water bath for 5-10 minutes or gentle warming can significantly improve the rate of dissolution.[3][8][10]

Issue 2: The **L-Leucine-d2** solution appears cloudy or forms a precipitate over time.

- Possible Cause 1: The solution is supersaturated.
 - Solution: This can occur if the solution was heated to dissolve the compound and then cooled. The solubility may have been exceeded at the lower temperature. Try gently

warming the solution to redissolve the precipitate before use. For future preparations, consider using a lower concentration or a different solvent system.

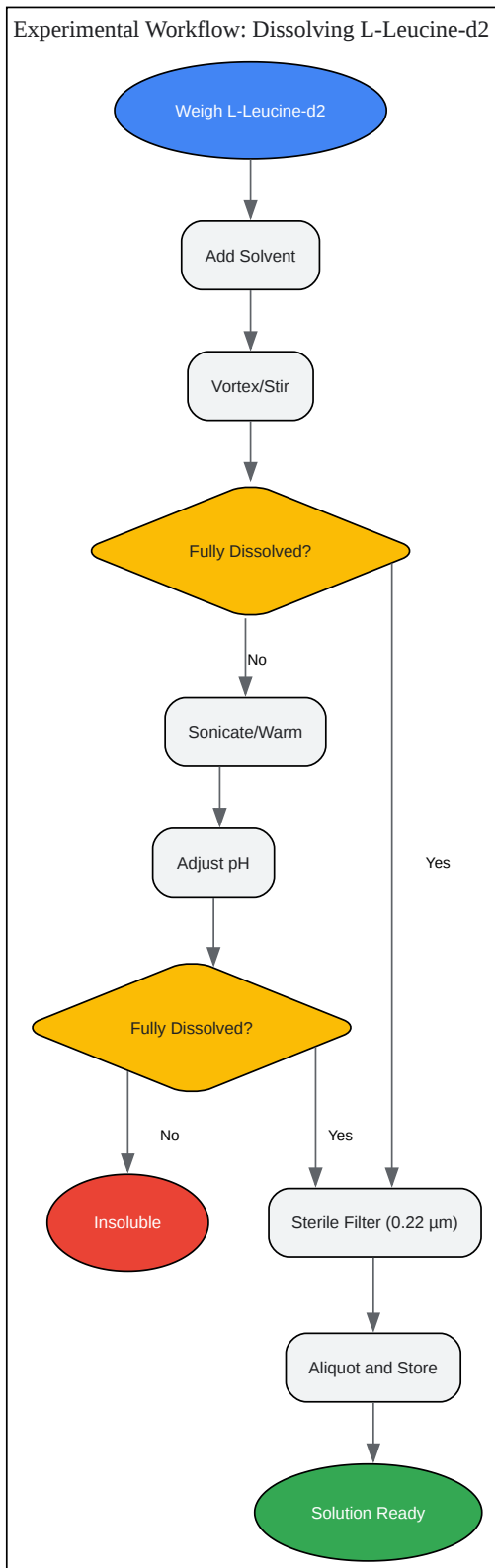
- Possible Cause 2: Change in pH.
 - Solution: If other components were added to the solution, the pH may have shifted towards the isoelectric point of **L-Leucine-d2**, causing it to precipitate. Measure the pH and adjust as necessary.
- Possible Cause 3: Solvent evaporation.
 - Solution: Ensure your container is tightly sealed during storage to prevent solvent evaporation, which would increase the concentration of **L-Leucine-d2** and potentially lead to precipitation.

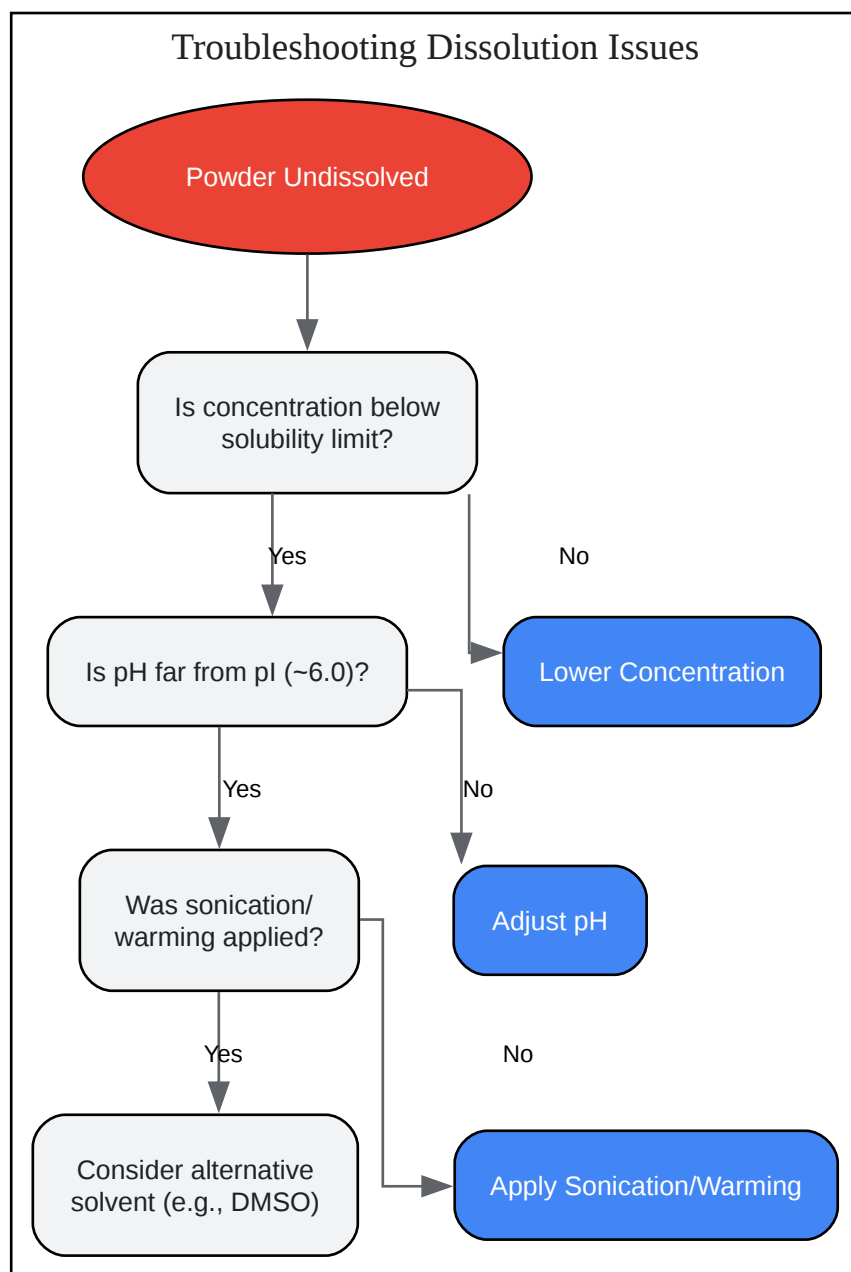
Experimental Protocols & Workflows

Protocol 1: Preparation of a Sterile Aqueous Stock Solution of **L-Leucine-d2**

- Weighing: Accurately weigh the desired amount of **L-Leucine-d2** powder in a sterile container.
- Dissolution: Add the appropriate volume of sterile, nuclease-free water to achieve the desired concentration.
- Sonication (Optional): If the powder does not readily dissolve, sonicate the solution in a water bath for 5-10 minutes.[\[10\]](#)
- pH Adjustment (If necessary): If solubility is an issue, adjust the pH away from the isoelectric point (~6.0) using dilute HCl or NaOH.
- Sterile Filtration: Filter the solution through a 0.22 µm sterile filter into a new sterile container.[\[8\]](#)
- Aliquoting and Storage: Aliquot the sterile stock solution into single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term or -80°C for long-term storage.[\[9\]](#)

Diagrams





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- To cite this document: BenchChem. [L-Leucine-d₂ solubility in different laboratory solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1516447#l-leucine-d2-solubility-in-different-laboratory-solvents]

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